

An In-depth Technical Guide to 19-Hydroxytestosterone: Chemical and Physical Properties

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Compound of Interest

Compound Name: 19-Hydroxytestosterone

Cat. No.: B1204608

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Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, as well as the biological significance and analytical methodologies for **19-Hydroxytestosterone**. As a key intermediate in the biosynthesis of estrogens from androgens, **19-Hydroxytestosterone** is of significant interest to researchers in endocrinology, pharmacology, and drug development. This document summarizes its known properties, details experimental protocols for its study, and illustrates its role in biochemical pathways.

Chemical and Physical Properties

19-Hydroxytestosterone, a C19 steroid, is a hydroxylated derivative of testosterone. It is characterized by the presence of a hydroxyl group at the 19th carbon position.

Identifiers and General Properties

Property	Value	Source
IUPAC Name	(8R,9S,10S,13S,14S,17S)-17-hydroxy-10-(hydroxymethyl)-13-methyl-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-one	--INVALID-LINK--[1]
CAS Number	2126-37-6	--INVALID-LINK--[1]
Molecular Formula	C ₁₉ H ₂₈ O ₃	--INVALID-LINK--[1]
Molecular Weight	304.4 g/mol	--INVALID-LINK--[1]

Physical Properties

Quantitative experimental data for the melting point, boiling point, and specific solubility of **19-Hydroxytestosterone** are not readily available in the reviewed literature. However, based on its structural similarity to testosterone, its physical properties can be inferred.

Property	19-Hydroxytestosterone (Predicted/Inferred)	Testosterone (for comparison)	Source
Melting Point	Not available	155 °C	--INVALID-LINK--[2][3]
Boiling Point	Not available	370.65°C (rough estimate)	--INVALID-LINK--[3]
Water Solubility	Poorly soluble	23.4 mg/L at 25 °C	--INVALID-LINK--[4]
Solubility in Organic Solvents	Soluble in ethanol, chloroform, and other organic solvents.	Freely soluble in ethanol and chloroform; soluble in ether.	--INVALID-LINK--[4]

Spectral Data

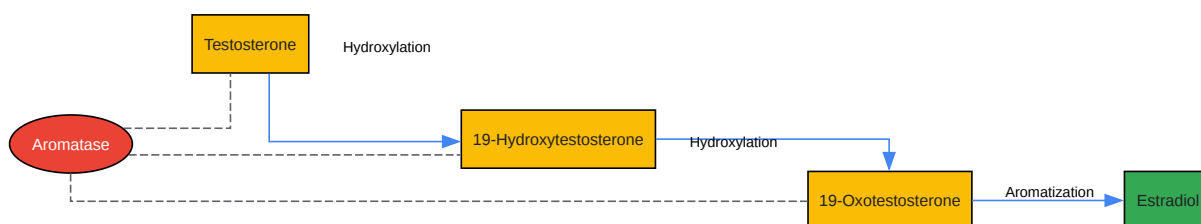
Spectrum Type	Key Features
^1H -NMR	Data available in spectral databases.
^{13}C -NMR	Data available in spectral databases.
Mass Spectrometry (MS)	Characteristic fragmentation pattern available in spectral databases.
Infrared (IR)	Characteristic peaks for hydroxyl (-OH) and carbonyl (C=O) functional groups.

Biological Significance and Signaling Pathways

19-Hydroxytestosterone is a crucial intermediate in the aromatization pathway, the process responsible for the biosynthesis of estrogens from androgens. This conversion is catalyzed by the enzyme aromatase (cytochrome P450 19A1).^{[5][6]}

Aromatization Pathway

The conversion of testosterone to estradiol involves a three-step oxidative process, with **19-Hydroxytestosterone** being the first hydroxylated intermediate.^{[5][6]}



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Figure 1: The Aromatization Pathway of Testosterone to Estradiol.

The enzyme aromatase, encoded by the CYP19A1 gene, is a member of the cytochrome P450 superfamily.^{[7][8]} It catalyzes three successive hydroxylations of the androgen substrate. The

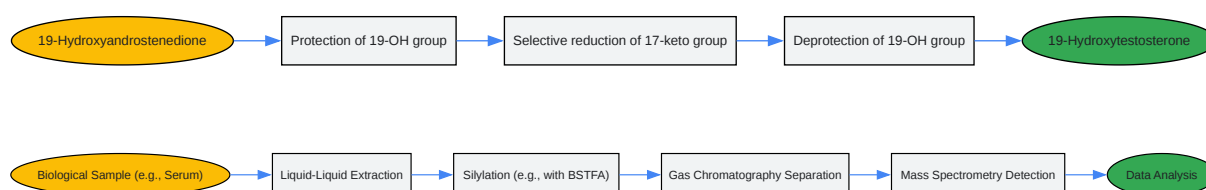
distributive nature of the enzyme allows for the release of the intermediates, **19-hydroxytestosterone** and 19-oxotestosterone, from the active site.[5]

Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and analysis of **19-Hydroxytestosterone**, adapted from established protocols for related steroids.

Synthesis of 19-Hydroxytestosterone

This protocol describes a potential synthetic route from a commercially available precursor.



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